

Safety data sheet (SDS) for Androsterone-d4 glucuronide

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Compound of Interest

Compound Name: Androsterone-d4 glucuronide

Cat. No.: B11940959

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Technical Guide: Androsterone-d4 Glucuronide Precision Handling, Safety, and Application in Isotope Dilution Mass Spectrometry

Executive Summary & Scientific Context

Androsterone-d4 glucuronide (ADT-G-d4) is the deuterated analog of Androsterone glucuronide, a primary Phase II metabolite of dihydrotestosterone (DHT). In clinical endocrinology and anti-doping analysis (WADA protocols), this compound serves as the definitive Internal Standard (ISTD) for the quantification of androgen metabolites via LC-MS/MS.

Unlike simple solvent reagents, ADT-G-d4 is a high-value, metastable conjugate. Its utility relies entirely on the integrity of the glucuronide moiety and the stability of the deuterium label. This guide synthesizes safety protocols with the "why" behind handling procedures, ensuring both operator safety and data validity.

Chemical Identity & Properties

Understanding the physical form is critical for accurate stoichiometry. This compound is typically supplied as a sodium salt to enhance stability, though free acid forms exist.

Property	Specification	Technical Note
Chemical Name	Androsterone-2,2,4,4-d4 Glucuronide (Sodium Salt)	The 2,2,4,4-d4 labeling is strategic; these positions are chemically stable and resistant to proton exchange during ionization.
CAS Number	2687960-88-7 (Labeled)	Unlabeled parent CAS: 21085-76-7
Molecular Formula	C25H33D4NaO8	MW: ~492.57 g/mol (Salt form)
Solubility	Methanol, DMSO, Water	Critical: Methanol is preferred for stock solutions to inhibit bacterial glucuronidase activity.
Appearance	White to off-white solid	Hygroscopic.

Hazard Identification & Risk Mitigation (E-E-A-T)

While glucuronides are excretion products and generally less toxic than their parent androgens, precautionary principle dictates they be handled as potentially bioactive steroids.

GHS Classification (Inferred from Parent Androgens)

- H360: May damage fertility or the unborn child.
- H351: Suspected of causing cancer.
- H362: May cause harm to breast-fed children.

Exposure Controls & Causality

- Inhalation (High Risk): As a lyophilized powder, electrostatic forces can aerosolize particles.
 - Protocol: Weighing must occur inside a certified fume hood or biological safety cabinet.

- PPE: N95/P2 respirator (minimum) if hood airflow is interrupted; double nitrile gloves.
- Skin Absorption: Steroid conjugates are polar but can still traverse dermal barriers, especially in solvent vectors (e.g., DMSO/Methanol).
 - Protocol: Immediate wash with soap/water upon contact. Do not use ethanol to wash skin, as it enhances permeability.

Technical Handling: Stability & Storage

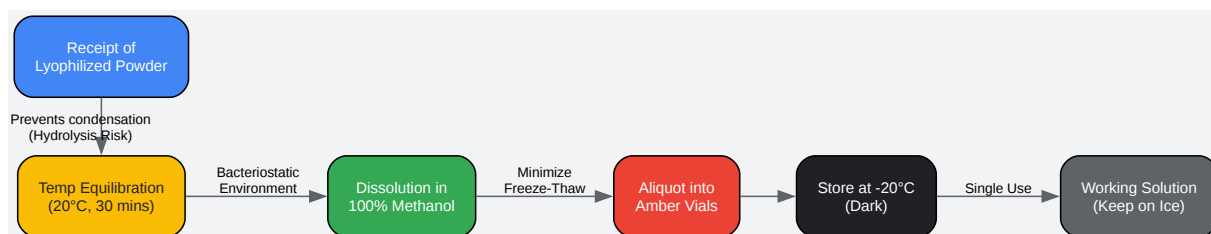
The scientific integrity of ADT-G-d4 is threatened by two main vectors: Hydrolysis and Isotopic Exchange.

The Hydrolysis Threat

Glucuronides are labile esters/ethers. Spontaneous de-conjugation (reverting to Androsterone) ruins the standard.

- Enzymatic Risk: Bacteria produce
 - glucuronidase.
 - Countermeasure: Store stock solutions in 100% Methanol rather than aqueous buffers. Methanol is bacteriostatic.
- Thermal Risk:
 - Long-term: -20°C (Stable for >1 year).[\[1\]](#)
 - Short-term: 4°C (Stable for <4 weeks).[\[1\]](#)
 - Flash Freeze: Avoid repeated freeze-thaw cycles which promote hydrolysis. Aliquot immediately.

Visualizing the Stability Workflow



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Figure 1: Critical handling workflow to prevent spontaneous hydrolysis and moisture-induced degradation.

Analytical Application: The Protocol

This protocol describes the preparation of a Primary Stock for Isotope Dilution Mass Spectrometry (ID-MS).

Isotopic Purity Verification (Self-Validating Step)

Before running samples, you must verify the "d0 contribution."

- Inject the pure ADT-G-d4 standard.
- Monitor the transition for the unlabeled parent (Androsterone Glucuronide).
- Requirement: The signal for the unlabeled mass must be <0.5% of the labeled signal. If higher, the standard is impure or degrading, and will bias quantification upwards.

Preparation of Internal Standard (ISTD) Solution

Materials:

- ADT-G-d4 (1 mg vial)
- Methanol (LC-MS Grade)

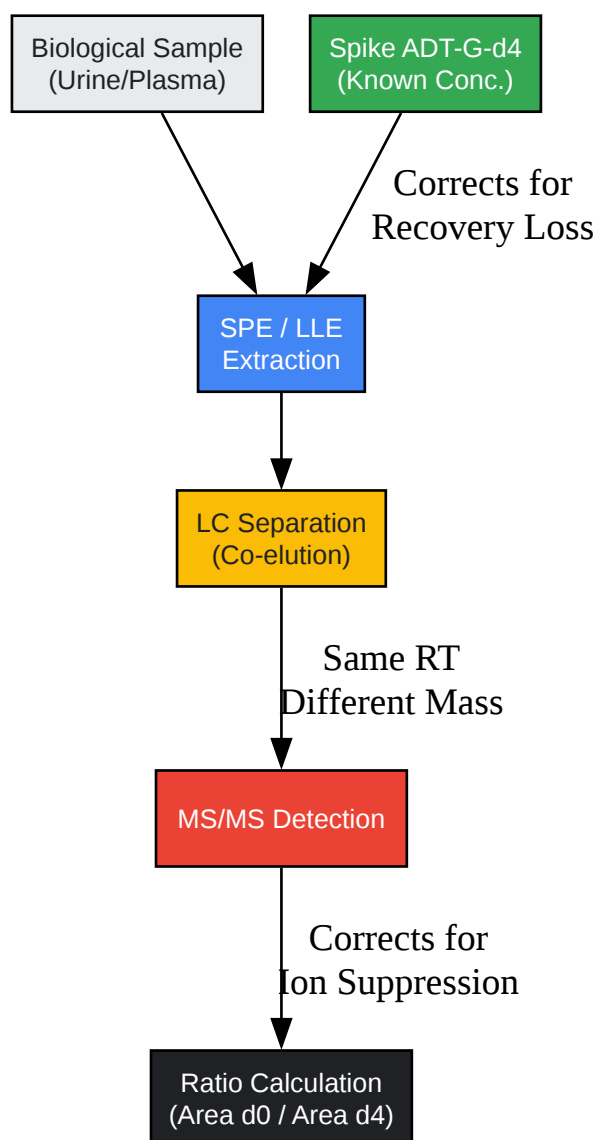
- Class A Volumetric Flask (10 mL)

Step-by-Step:

- Equilibrate: Remove vial from freezer. Let stand at room temperature for 30 minutes. Why: Opening a cold vial condenses atmospheric water, initiating hydrolysis.
- Solvate: Add ~1 mL Methanol directly to the manufacturer vial. Vortex gently for 30 seconds.
- Transfer: Transfer contents to the 10 mL volumetric flask. Rinse vial 3x with Methanol, adding rinses to the flask.
- Dilute: Bring to volume with Methanol.
 - Concentration: ~0.1 mg/mL (100 µg/mL).
- Aliquot: Dispense 200 µL aliquots into amber silanized glass vials.
- Store: Cap tightly and freeze at -20°C immediately.

Mechanism of Action (ID-MS)

The d4-analog corrects for matrix effects because it co-elutes with the analyte but is spectrally distinct.



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Figure 2: The Isotope Dilution workflow. The ISTD is added before extraction to normalize all downstream variability.

Emergency Protocols

Scenario	Immediate Action	Secondary Action
Spill (Powder)	Evacuate area. Don N95 mask. Cover with damp paper towel to prevent dust.	Clean with 1% detergent. Dispose as hazardous chemical waste.
Spill (Solution)	Absorb with inert pads (vermiculite).	Ventilate area (methanol fumes).
Eye Contact	Rinse with water for 15 mins. Lift eyelids.	Seek medical attention immediately.
Ingestion	Rinse mouth. Do NOT induce vomiting.	Call Poison Control. Provide CAS #.

References

- World Anti-Doping Agency (WADA). (2023). Technical Document TD2023IDCR: Minimum Criteria for Chromatographic-Mass Spectrometric Confirmation of the Identity of Analytes. Retrieved from [[Link](#)]
- Pozo, O. J., et al. (2008). "Strategies for the analysis of steroid conjugates in human urine by LC-MS/MS." Journal of Mass Spectrometry. (Validation of glucuronide stability). Retrieved from [[Link](#)]

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Sources

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